

Technical Guide: Storage and Handling of NH2-PEG2-C2-Boc

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Compound of Interest

Compound Name: NH2-PEG2-C2-Boc

Cat. No.: B605458

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For Researchers, Scientists, and Drug Development Professionals

This guide provides in-depth technical information and best practices for the proper storage and handling of **NH2-PEG2-C2-Boc**, a bifunctional linker commonly utilized in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs). Adherence to these guidelines is crucial for maintaining the integrity, stability, and performance of the compound in research and development applications.

Compound Information

Property	Value
Chemical Name	tert-butyl 3-(2-(2-aminoethoxy)ethoxy)propanoate
CAS Number	756525-95-8
Molecular Formula	C ₁₁ H ₂₃ NO ₄
Molecular Weight	233.31 g/mol
Physical Form	Liquid[1]
Purity	Typically ≥95%

Storage Conditions

Proper storage is critical to prevent degradation and ensure the long-term stability of **NH2-PEG2-C2-Boc**. The recommended storage conditions vary depending on whether the compound is in its pure form or in a solvent.

Pure Compound

For undissolved **NH2-PEG2-C2-Boc**, it is recommended to store it in a tightly sealed container, protected from light and moisture.

Storage Temperature	Recommended Duration
-20°C	Up to 3 years[2]
4°C	Up to 2 years[1][2][3]
-5°C	Dry and away from sunlight[4]

In Solvent

Once dissolved in a solvent, the stability of **NH2-PEG2-C2-Boc** is reduced. It is advisable to prepare solutions fresh for immediate use. If short-term storage is necessary, follow the guidelines below. Aliquoting the solution into single-use vials is recommended to avoid repeated freeze-thaw cycles.

Storage Temperature	Recommended Duration
-80°C	Up to 6 months[2][5]
-20°C	Up to 1 month[2][5]

Shipping and Handling

Shipping

NH2-PEG2-C2-Boc is typically shipped at room temperature for domestic transit.[2][3][5] Upon receipt, it is imperative to transfer the compound to the recommended storage conditions immediately.

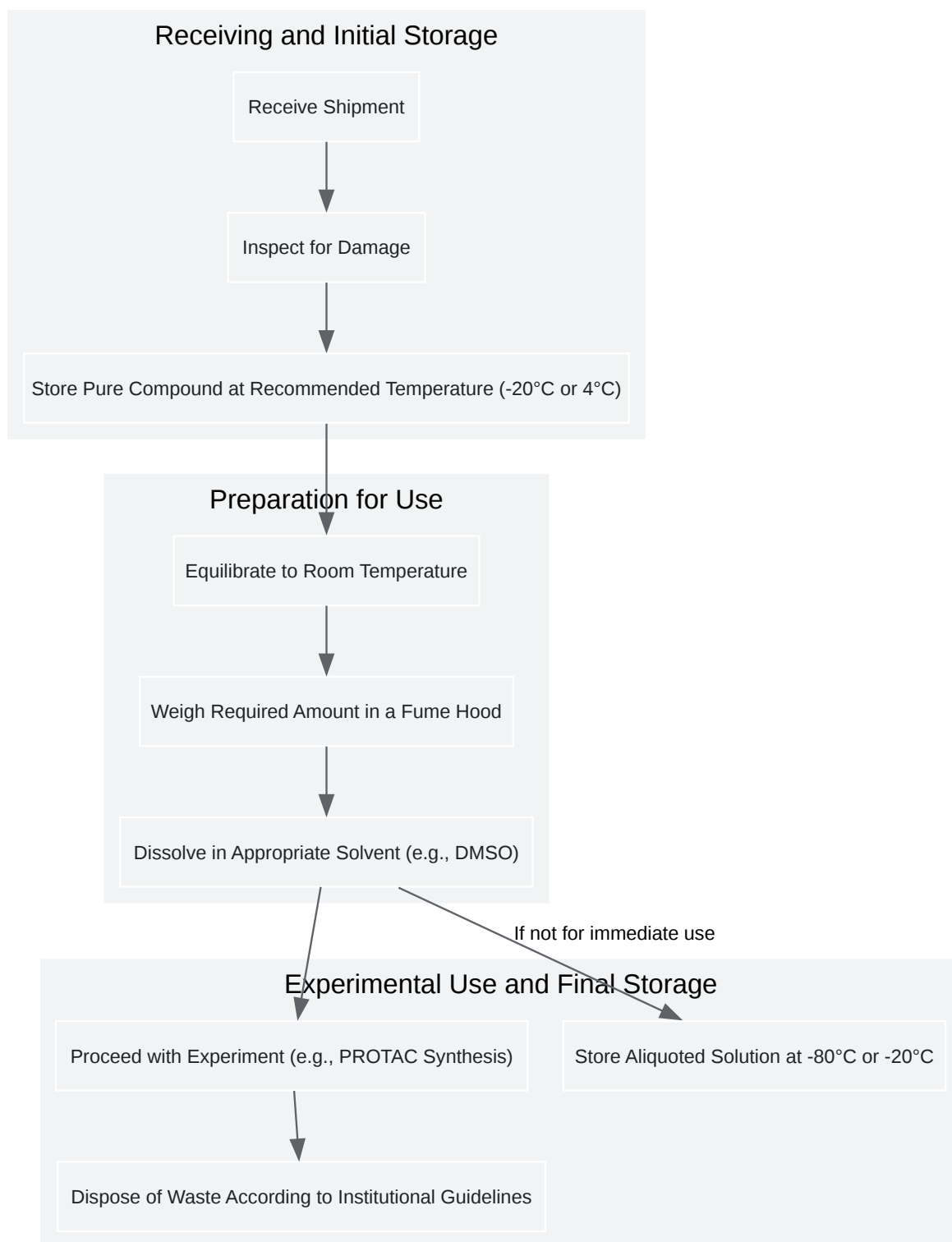
Personal Protective Equipment (PPE)

When handling **NH2-PEG2-C2-Boc**, appropriate personal protective equipment should be worn to minimize exposure and ensure personal safety.

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are required.
- **Eye Protection:** Safety glasses or goggles are mandatory to protect against splashes.
- **Lab Coat:** A standard laboratory coat should be worn.

Handling Workflow

The following diagram illustrates a general workflow for handling **NH2-PEG2-C2-Boc**, from receiving to experimental use.



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A general workflow for handling **NH₂-PEG₂-C₂-Boc**.

Safety Information

NH2-PEG2-C2-Boc is classified as harmful if swallowed.[1] Always consult the Safety Data Sheet (SDS) for comprehensive safety information before handling.

Hazard Statement	Description
H302	Harmful if swallowed[1]

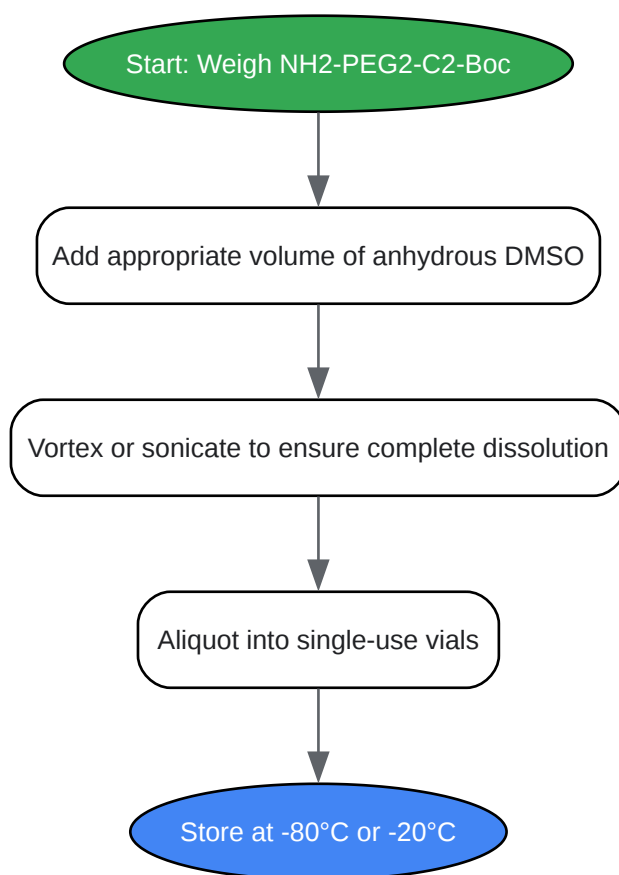
Precautionary Statement	Description
P264	Wash hands thoroughly after handling.[1]
P270	Do not eat, drink or smoke when using this product.[1]
P330	Rinse mouth.[1]

Experimental Protocols: Solution Preparation

The following are general protocols for preparing stock and working solutions of **NH2-PEG2-C2-Boc**. The choice of solvent and concentration will depend on the specific experimental requirements.

Stock Solution Preparation

It is recommended to use a high-purity, anhydrous solvent such as dimethyl sulfoxide (DMSO) for preparing stock solutions.



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Workflow for preparing a stock solution of **NH2-PEG2-C2-Boc**.

Working Solution for In Vivo Experiments

For in vivo studies, working solutions should be prepared fresh on the day of use.^[5] A common vehicle for administration involves a multi-component solvent system to ensure solubility and biocompatibility.

Example Protocol:

- Prepare a stock solution in DMSO.
- To prepare the final working solution, add co-solvents such as PEG300 and Tween-80 to the DMSO stock solution and mix thoroughly.
- Add saline or phosphate-buffered saline (PBS) to reach the final desired volume and concentration.

- If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[2][5]

Disclaimer: The information provided in this guide is for research purposes only and is not intended for human or therapeutic use. Researchers should always refer to the specific product documentation and Safety Data Sheet (SDS) provided by the supplier for the most accurate and up-to-date information. All handling and disposal of this chemical must be in accordance with institutional and governmental regulations.

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